

Analytical standards and reference materials for Carpropamid analysis

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Compound of Interest

Compound Name: **Carpropamid**

Cat. No.: **B013017**

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Application Notes and Protocols for the Analysis of Carpropamid

For Researchers, Scientists, and Drug Development Professionals

These comprehensive application notes provide detailed protocols for the analysis of the fungicide **Carpropamid** in various matrices. The information compiled is intended to guide researchers in establishing robust analytical methods for residue monitoring, environmental fate studies, and quality control of **Carpropamid**-containing products.

Analytical Standards and Reference Materials

The accuracy of any quantitative analysis heavily relies on the quality of the analytical standards used for calibration. For **Carpropamid** analysis, it is recommended to use certified reference materials (CRMs) or analytical standards of high purity.

Several reputable suppliers offer **Carpropamid** analytical standards. When selecting a standard, it is crucial to obtain a Certificate of Analysis (CoA) to verify its purity, identity, and the uncertainty associated with the certified value.[\[1\]](#)[\[2\]](#)

Table 1: Commercially Available **Carpropamid** Analytical Standards

Supplier	Product Name/Grade	Purity	Format	CAS Number
Sigma-Aldrich	PESTANAL®, analytical standard	Check Certificate of Analysis	Neat	104030-54-8
AccuStandard	Certified Reference Material	Check Certificate of Analysis	Solution (e.g., in Acetonitrile)	104030-54-8 ^[3]
LABSTANDARD	Certified Reference Material (CRM)	≥ 95%	Neat	104030-54-8 ^[4]

Analytical Methodologies

The choice of analytical methodology for **Carpropamid** determination depends on the sample matrix, the required sensitivity, and the available instrumentation. High-Performance Liquid Chromatography (HPLC) coupled with mass spectrometry (MS) or a Diode-Array Detector (DAD) is a commonly employed technique. Gas Chromatography (GC) coupled with MS is also a viable option.

Analysis of Carpropamid in Agricultural Commodities by HPLC-DAD/MS

This protocol is based on a validated method for the determination of **Carpropamid** residues in various agricultural products.^{[5][6]}

2.1.1. Experimental Protocol

Sample Preparation (Extraction and Cleanup)

- Homogenization: Homogenize a representative portion of the agricultural commodity (e.g., Korean cabbage, apple, brown rice, green pepper).
- Extraction: Weigh 20 g of the homogenized sample into a centrifuge tube. Add 100 mL of acetone and shake vigorously for 1 hour.

- Filtration: Filter the extract through a Büchner funnel with filter paper.
- Liquid-Liquid Partitioning: Transfer the filtrate to a separatory funnel. Add 50 mL of saturated sodium chloride solution and 50 mL of dichloromethane. Shake for 5 minutes and allow the layers to separate. Collect the organic (lower) layer. Repeat the extraction of the aqueous layer twice more with 50 mL of dichloromethane each time.
- Drying: Combine the organic extracts and dry over anhydrous sodium sulfate.
- Concentration: Evaporate the solvent to dryness using a rotary evaporator at a temperature not exceeding 40°C.
- Florisil Column Chromatography (Cleanup):
 - Prepare a Florisil solid-phase extraction (SPE) cartridge by pre-washing with 10 mL of n-hexane.
 - Dissolve the residue from step 6 in a small volume of n-hexane and load it onto the cartridge.
 - Elute the column with a suitable solvent mixture (e.g., a gradient of n-hexane and ethyl acetate) to separate **Carpropamid** from matrix interferences.
 - Collect the fraction containing **Carpropamid** and evaporate to dryness.
- Reconstitution: Reconstitute the final residue in a suitable volume of the mobile phase for HPLC analysis.

Instrumental Analysis (HPLC-DAD/MS)

- HPLC System: A standard HPLC system equipped with a pump, autosampler, and column oven.
- Column: A reversed-phase C8 or C18 column (e.g., 4.6 mm x 150 mm, 5 µm particle size).
- Mobile Phase: A gradient of acetonitrile and water is typically used.
- Flow Rate: 1.0 mL/min.

- Column Temperature: 40°C.
- Injection Volume: 10 μ L.
- Detection:
 - DAD: Monitor at 220 nm.[5][6]
 - MS: Use an electrospray ionization (ESI) source in positive ion mode. Monitor for the protonated molecule $[M+H]^+$ and characteristic fragment ions.

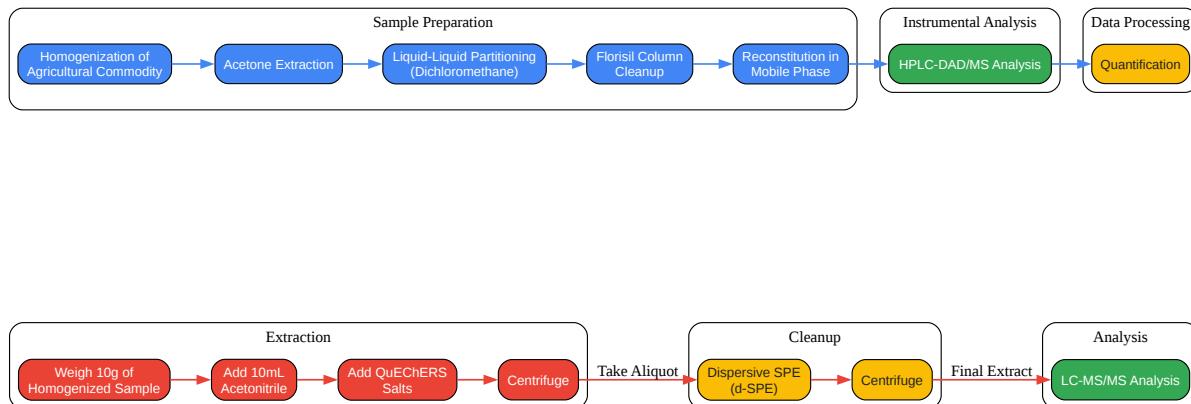
2.1.2. Method Validation Data

The following table summarizes typical validation parameters for this method.[5][6]

Table 2: Validation Data for HPLC-DAD/MS Analysis of **Carpropamid** in Agricultural Commodities

Parameter	Value
Instrumental Limit of Quantitation (ILOQ)	2 ng[5][6]
Method Limit of Quantitation (MLOQ)	0.02 mg/kg[5][6]
Mean Recoveries	84 - 112%[5][6]
Relative Standard Deviation (RSD)	< 10%[5][6]

2.1.3. Experimental Workflow Diagram



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